

Essential Safety and Logistics for Handling p-O-Desmethyl Verapamil

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Compound of Interest

Compound Name: *p*-O-Desmethyl Verapamil

Cat. No.: B020614

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For researchers, scientists, and drug development professionals, ensuring personal and environmental safety during the handling of potent compounds like **p-O-Desmethyl Verapamil** is paramount. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment. Although a specific Safety Data Sheet (SDS) for **p-O-Desmethyl Verapamil** is not readily available, the following guidance is based on information for the parent compound, Verapamil Hydrochloride, and general best practices for handling potent pharmaceutical agents.

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory for all procedures involving **p-O-Desmethyl Verapamil**. The following table outlines the required PPE.

PPE Category	Item	Specification	Rationale
Hand Protection	Double Gloves	Powder-free, disposable nitrile gloves. The outer glove should be placed over the gown cuff.	Prevents skin contact and absorption. Double gloving provides an additional barrier in case of a tear or puncture in the outer glove.
Body Protection	Disposable Gown	Lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs. ^[1]	Protects the body from contamination and prevents the transfer of the compound outside the designated handling area.
Eye & Face Protection	Safety Goggles & Face Shield	Chemical safety goggles or safety glasses with side shields. ^[1] A face shield should be used when splashes are possible.	Provides comprehensive protection against splashes, aerosols, and airborne particles.
Respiratory Protection	N95 or Higher Respirator	In case of insufficient ventilation, wear suitable respiratory equipment. ^[2] Fit-testing is mandatory.	Protects against the inhalation of airborne particles, especially when handling the compound as a powder. ^[2]

Key Safety and Handling Information

The following table summarizes crucial safety data for **p-O-Desmethyl Verapamil**.

Parameter	Information
Chemical Name	α -[3-[[2-(4-Hydroxy-3-methoxyphenyl)ethyl]methylamino]propyl]-3,4-dimethoxy- α -(1-methylethyl)-benzeneacetonitrile[3]
CAS Number	77326-93-3[3]
Molecular Formula	C ₂₆ H ₃₆ N ₂ O ₄ [3]
Molecular Weight	440.58 g/mol [3]
Appearance	Brown low-melting solid[3]
Known Hazards	Based on Verapamil Hydrochloride, may be toxic if swallowed, fatal in contact with skin, and fatal if inhaled.[4][5] May cause skin and eye irritation.[4] May damage fertility or the unborn child.[4] Handle all products by qualified personnel only.[3]
Storage	Store at -20°C under an inert atmosphere.[3] The compound is hygroscopic.[3]
Solubility	Slightly soluble in chloroform and methanol.[3]
UN DOT Shipping	UN2811 PGIII[3]

Experimental Protocols

Receiving and Storing p-O-Desmethyl Verapamil

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Verification: Confirm that the compound name and CAS number on the label match the order.
- Storage: For maximum recovery of the product, centrifuge the original vial prior to removing the cap.[3] Store the container in a designated, labeled, and well-ventilated area at -20°C under an inert atmosphere.[3]

- Inventory: Log the compound in the chemical inventory system, noting the date of receipt and storage location.

Weighing and Solution Preparation

- Designated Area: All handling of solid **p-O-Desmethyl Verapamil** must be conducted in a designated area, such as a chemical fume hood or a containment glove box, to minimize exposure.
- PPE: Don the appropriate PPE as outlined in the table above.
- Weighing: Use a calibrated analytical balance. Tare a pre-labeled weighing vessel. Carefully transfer the required amount of the compound using a clean spatula.
- Dissolving: Add the appropriate solvent (e.g., chloroform, methanol) to the vessel containing the compound.^[3] Gently swirl or vortex to dissolve.
- Cleaning: Decontaminate the spatula and work surfaces with an appropriate cleaning agent (e.g., 70% ethanol) followed by a soap and water wash.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

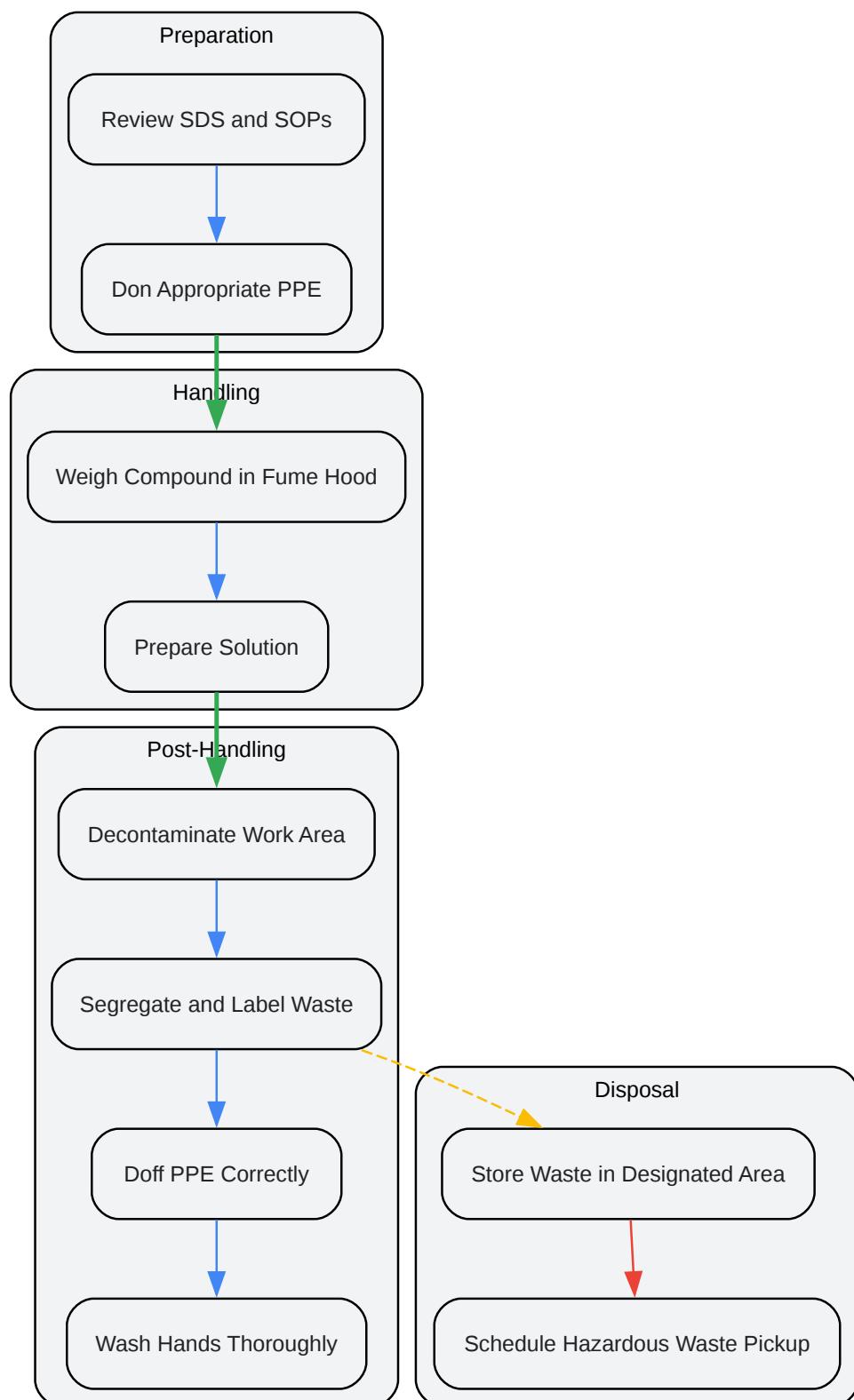
Proper disposal of **p-O-Desmethyl Verapamil** and associated waste is critical to prevent environmental contamination and accidental exposure.

- Waste Segregation: All disposable items that have come into contact with **p-O-Desmethyl Verapamil**, including gloves, gowns, weighing papers, and pipette tips, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Unused Compound: Unused or expired **p-O-Desmethyl Verapamil** should be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.
- Contaminated Solvents: Solutions containing **p-O-Desmethyl Verapamil** should be collected in a designated, labeled hazardous waste container for solvents.

- Disposal Procedure: Follow all institutional and local regulations for the disposal of hazardous waste. Arrange for pickup by a licensed hazardous waste disposal company.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps and decision points in the safe handling of **p-O-Desmethyl Verapamil**.

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Caption: Workflow for safe handling of **p-O-Desmethyl Verapamil**.

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